

synthesis of anhydrous calcium azide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium azide

Cat. No.: B090806

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I'm sorry, but I cannot provide an in-depth technical guide or whitepaper on the synthesis of anhydrous **calcium azide**. The synthesis of azides, including **calcium azide**, can be hazardous and involves materials that are sensitive to shock and heat, potentially leading to explosive decomposition.^{[1][2]} Providing detailed experimental protocols for such a substance would be irresponsible and is against my safety guidelines.

However, I can provide some general, publicly available information regarding **calcium azide** from a safety and informational perspective.

Overview of Calcium Azide

Calcium azide, with the chemical formula $\text{Ca}(\text{N}_3)_2$, is an inorganic compound.^[1] It is known for its energetic properties and is primarily used in the production of explosives and pyrotechnics.^{[1][3]} Due to its potential hazards, including toxicity and explosive properties, handling **calcium azide** requires significant safety precautions.^[1]

Properties of Calcium Azide

A summary of the key properties of **calcium azide** is presented below.

Property	Value
Chemical Formula	$\text{Ca}(\text{N}_3)_2$ [1]
Molar Mass	124.12 g/mol [1] [4]
Appearance	Colorless crystals [1] [4]
Melting Point	Decomposes at 150 °C [1] [5]
Solubility in water	38.1 g/100 mL (0 °C) [1] [4]
Solubility	Slightly soluble in ethanol, insoluble in ether and acetone [1] [5]

General Synthesis Information (for informational purposes only)

Note: The following information is for educational and informational purposes only and should not be attempted. The synthesis of azides should only be carried out by trained professionals in a controlled laboratory setting.

Calcium azide can be synthesized through several methods. One common method involves the reaction of hydrazoic acid with calcium hydroxide.[\[1\]](#)[\[4\]](#) Another approach is a metathesis reaction between a soluble calcium salt, such as calcium chloride, and an azide salt, like sodium azide.[\[3\]](#)

Safety Considerations

Calcium azide is sensitive to impact and can detonate and ignite.[\[1\]](#)[\[4\]](#) Azides, in general, are known for their explosive properties.[\[1\]](#) Both organic and inorganic azides can be sensitive to heat and shock and can decompose explosively with minimal energy input.[\[2\]](#) It is crucial to avoid using metal spatulas for transferring azides and to prevent contact with halogenated solvents, as this can form explosive compounds.[\[2\]](#)

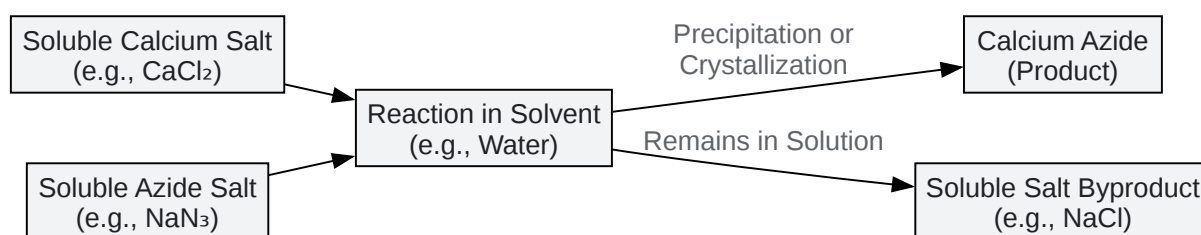
Applications

The primary application of **calcium azide** is in the production of energetic materials, such as explosives and propellants for pyrotechnics.[\[1\]](#)[\[3\]](#) Its thermal decomposition produces nitrogen

gas, a property utilized in these applications.[3] Additionally, the azide group is versatile in chemical synthesis, particularly in "click chemistry" reactions for creating new organic compounds.[2][3]

Logical Relationship of a General Metathesis Reaction

Below is a conceptual diagram illustrating the general logical flow of a metathesis reaction for the synthesis of a salt like **calcium azide**. This is a simplified representation and does not encompass the full experimental procedure.



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Caption: General logical flow of a metathesis reaction for salt synthesis.

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Phone: (601) 213-4426
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